

Personal protective equipment for handling 4-Carboxyphenylboronic acid pinacol ester

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Compound of Interest

Compound Name: 4-Carboxyphenylboronic acid
pinacol ester

Cat. No.: B063894

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Essential Safety and Handling Guide for 4-Carboxyphenylboronic Acid Pinacol Ester

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Carboxyphenylboronic acid pinacol ester** (CAS No. 180516-87-4). Adherence to these guidelines is critical for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Classification

4-Carboxyphenylboronic acid pinacol ester is classified under the Globally Harmonized System (GHS) with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.
- Serious Eye Irritation (Category 2): Causes serious eye irritation.
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Operational Plan: Safe Handling Procedures

Adherence to proper handling procedures is paramount to minimize exposure and ensure a safe laboratory environment.

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

Hygiene Measures:

- Avoid all personal contact, including the inhalation of dust or vapors.
- Wash hands thoroughly with soap and water after handling and before breaks.
- Do not eat, drink, or smoke in the laboratory.
- Remove any contaminated clothing immediately and wash it before reuse.

Personal Protective Equipment (PPE)

The following PPE is mandatory for the routine handling of **4-Carboxyphenylboronic acid pinacol ester**.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles are mandatory. A full-face shield is recommended when there is a risk of splashing.	To protect eyes from contact, which can cause serious irritation.
Hand Protection	Chemically resistant gloves (e.g., nitrile) should be worn.	To prevent skin contact and potential irritation.
Body Protection	A laboratory coat is required. For larger quantities or tasks with a higher risk of exposure, a chemical-resistant apron should be worn over the lab coat.	To protect skin from accidental splashes or spills.
Respiratory Protection	For handling small quantities in a well-ventilated fume hood, respiratory protection may not be necessary. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates (e.g., N95 dust mask) should be used.	To prevent respiratory tract irritation.

Disposal Plan

All waste generated from the use of **4-Carboxyphenylboronic acid pinacol ester**, including contaminated PPE and empty containers, must be considered hazardous waste.

Waste Collection and Disposal:

- Solid Waste: Collect unused **4-Carboxyphenylboronic acid pinacol ester** and contaminated solid materials (e.g., weighing paper, contaminated gloves) in a designated, sealable container clearly labeled as "Hazardous Waste."

- Liquid Waste: If **4-Carboxyphenylboronic acid pinacol ester** is in a solution, collect it in a separate, clearly labeled, and sealable container for liquid hazardous waste.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**4-Carboxyphenylboronic acid pinacol ester**," and any other identifiers required by your institution.
- Storage: Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials, until it is collected by your institution's environmental health and safety (EHS) personnel or a licensed waste disposal company.

Empty Container Decontamination:

- Initial Rinse: In a chemical fume hood, rinse the empty container three times with a suitable solvent (e.g., acetone or ethanol). The first rinseate must be collected and disposed of as hazardous waste.
- Subsequent Rinses: Depending on institutional guidelines, subsequent rinses may also need to be collected as hazardous waste.
- Final Disposal: After thorough rinsing and allowing the container to air dry completely in a well-ventilated area, deface the original label. The clean, dry container can then be disposed of in the regular laboratory glassware or plastic recycling stream, as appropriate.

Experimental Protocols: Spill Response

In the event of a spill, follow these procedures:

- Evacuate: Evacuate the immediate area and alert nearby personnel.
- Ventilate: Ensure the area is well-ventilated, using a fume hood if the spill is contained within it.
- Contain: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill. Avoid raising dust.
- Clean-up: Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.

- Decontaminate: Clean the spill
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